

BI-1347: A Potent and Selective Chemical Probe for Interrogating CDK8 Function

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Compound of Interest

Compound Name: BI-1347

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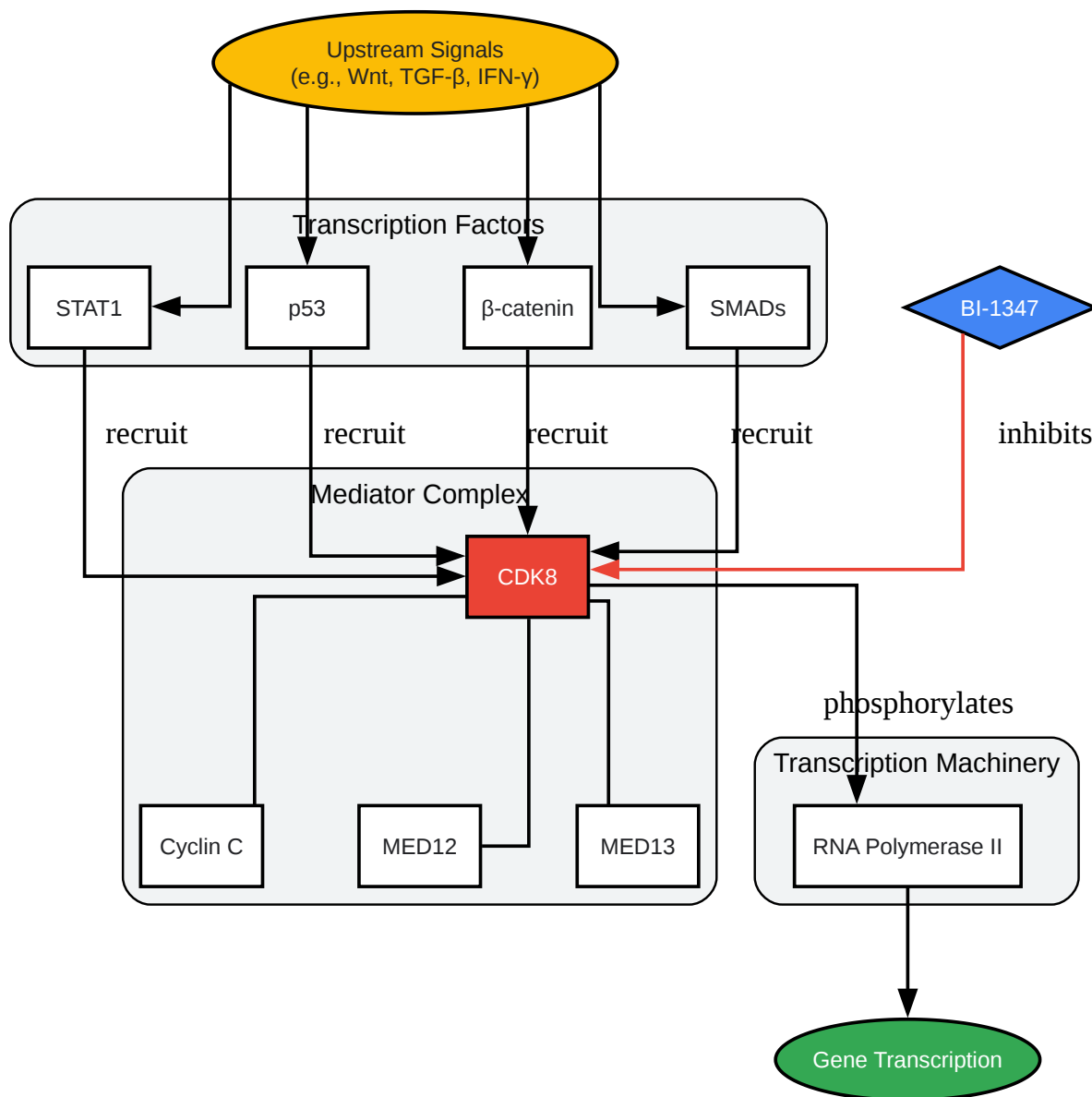
This guide provides a comprehensive overview of **BI-1347**, a highly potent and selective chemical probe for Cyclin-Dependent Kinase 8 (CDK8). As a critical component of the Mediator complex, CDK8 plays a pivotal role in transcriptional regulation, making it a compelling target for therapeutic intervention in oncology and other diseases. This document details the mechanism of action of **BI-1347**, its quantitative biochemical and cellular activities, and protocols for its use in interrogating CDK8 biology.

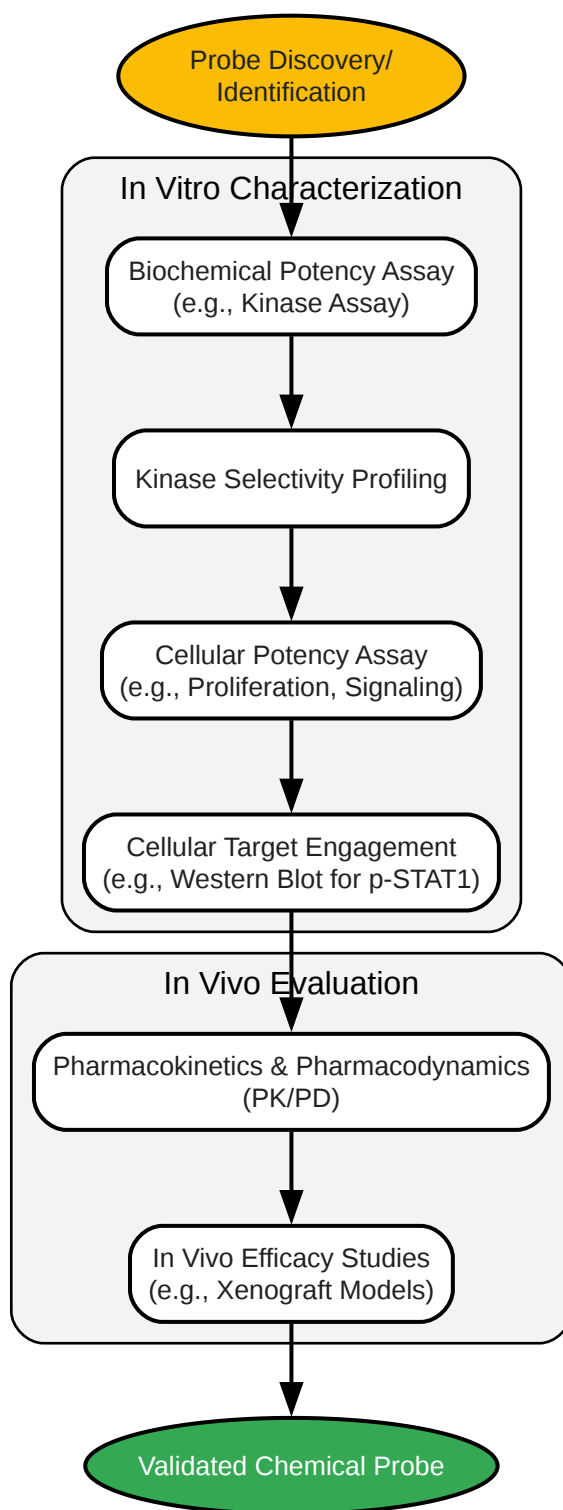
The CDK8 Signaling Pathway

CDK8, along with its close homolog CDK19, forms the kinase module of the Mediator complex, which acts as a bridge between gene-specific transcription factors and the core RNA polymerase II (Pol II) machinery.^{[1][2]} The Mediator complex is a multi-protein assembly organized into four modules: head, middle, tail, and the CDK/Cyclin module (comprising CDK8 or CDK19, Cyclin C, MED12, and MED13).^{[1][2]} CDK8 can influence transcription both positively and negatively. It has been shown to phosphorylate the C-terminal domain of RNA Pol II, as well as various transcription factors, including STAT1, SMADs, and p53, thereby modulating their activity.^{[3][4][5][6]} Dysregulation of CDK8 activity has been implicated in

various cancers, including those of the colon, breast, and pancreas, as well as in hematological malignancies.^{[2][3]}

Below is a diagram illustrating the central role of CDK8 in transcriptional regulation.





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